

Gpx4-IN-3 (CAS: 2761004-85-5): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Gpx4-IN-3

Cat. No.: B8201784

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Gpx4-IN-3**, a potent and selective inhibitor of Glutathione Peroxidase 4 (GPX4). **Gpx4-IN-3** serves as a valuable research tool for studying ferroptosis, a form of regulated cell death driven by iron-dependent lipid peroxidation. This document details the compound's mechanism of action, physicochemical properties, and its activity in both in vitro and in vivo models. Furthermore, it provides detailed experimental protocols and visual diagrams of the relevant signaling pathways to facilitate its application in research and drug development.

Core Compound Information

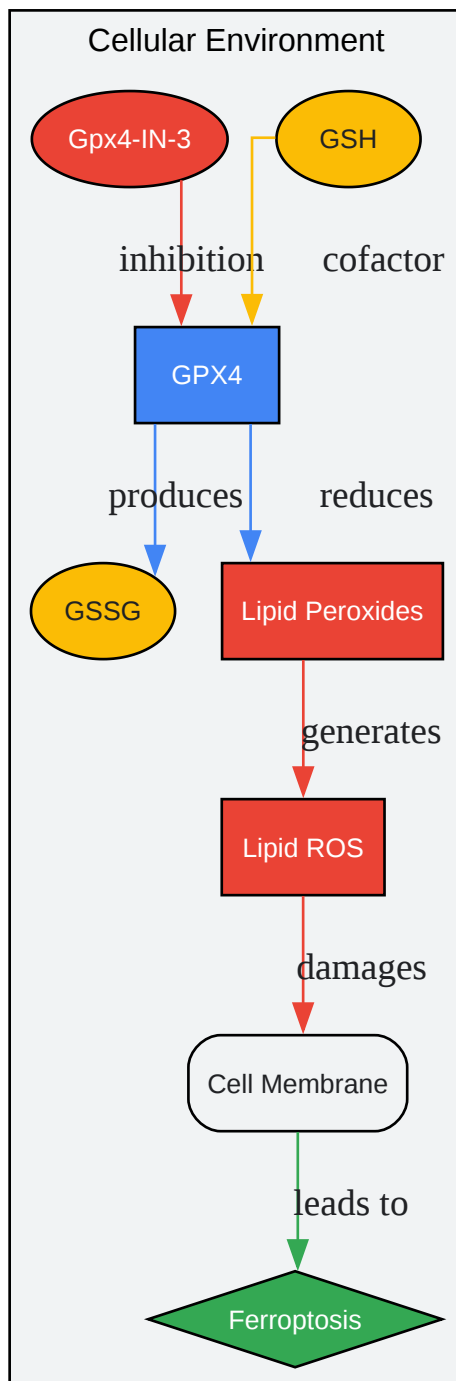
Property	Value	Source
CAS Number	2761004-85-5	[1][2][3][4][5][6][7][8][9][10][11]
Synonyms	GPX4 inhibitor 26a, PHGPx Inhibitor 26a	[3][4]
Molecular Formula	C29H24ClN3O3S	[1][3][4]
Molecular Weight	530.04 g/mol	[1][2][3][4][6][9]
Appearance	Solid	[1][2][3][9]
Purity	>98%	[3]
Solubility	DMSO: 67.5 mg/mL (127.35 mM), Chloroform: Soluble	[2][3]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent (-80°C): 6 months; (-20°C): 1 month.	[1][2]

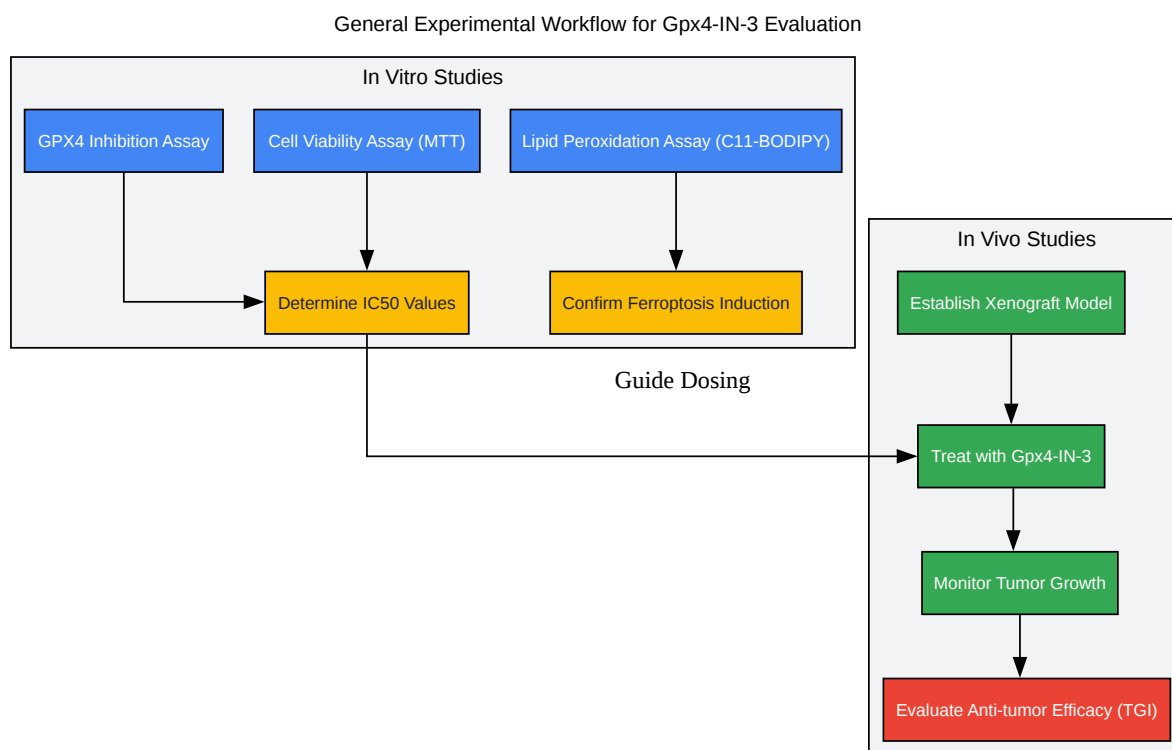
Mechanism of Action

Gpx4-IN-3 is a potent inhibitor of Glutathione Peroxidase 4 (GPX4), a key enzyme that protects cells from ferroptosis by reducing lipid hydroperoxides to non-toxic lipid alcohols, using glutathione (GSH) as a cofactor.[12][13][14][15][16] By directly inhibiting GPX4, **Gpx4-IN-3** leads to the accumulation of lipid peroxides, particularly on polyunsaturated fatty acids within cellular membranes.[1] This unchecked lipid peroxidation disrupts membrane integrity, leading to an increase in reactive oxygen species (ROS) and ultimately culminating in ferroptotic cell death.[1][6] The effects of **Gpx4-IN-3** can be reversed by the ferroptosis inhibitor Ferrostatin-1, which acts as a radical-trapping antioxidant.[1]

Signaling Pathway of Gpx4-IN-3-Induced Ferroptosis

Gpx4-IN-3 Induced Ferroptosis Pathway





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